

An In-depth Technical Guide to 6-Methylnicotinamide: Chemical Properties and Structure

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Compound of Interest

Compound Name: 6-Methylnicotinamide

Cat. No.: B127979

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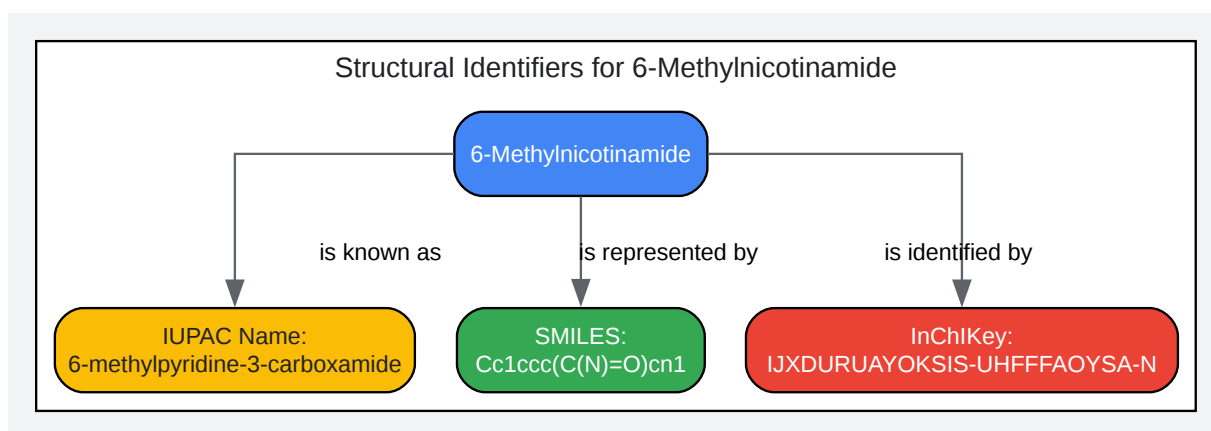
This guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **6-Methylnicotinamide**. This nicotinamide derivative is noted for its role as an endogenous metabolite and its potential applications in biochemical and pharmaceutical research.

Chemical Identity and Structure

6-Methylnicotinamide is a derivative of nicotinamide, which is a form of vitamin B3. Structurally, it is a pyridine ring substituted at position 3 with a carboxamide group and at position 6 with a methyl group.

- IUPAC Name: 6-methylpyridine-3-carboxamide^{[1][2]}
- Synonyms: 2-Methylpyridine-5-carboxamide, 6-Methylpyridine-3-carboxamide^{[3][4]}
- CAS Number: 6960-22-1^{[5][6]}

Below is a diagram illustrating the key structural identifiers for **6-Methylnicotinamide**.



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Key structural identifiers for **6-Methylnicotinamide**.

Physicochemical Properties

The quantitative physicochemical properties of **6-Methylnicotinamide** are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Source
Molecular Formula	C ₇ H ₈ N ₂ O	-	[3][5][6]
Molecular Weight	136.15	g/mol	[3][7]
Melting Point	193 - 200	°C	[1][3][8]
Boiling Point (Predicted)	289.4 ± 28.0	°C	[9]
Appearance	Off-white to pale cream powder/solid	-	[3][8][10]
pKa (Strongest Acidic)	13.75	-	
pKa (Strongest Basic)	4.4	-	
LogP (Octanol/Water)	0.489	-	[11]
Water Solubility (logS)	-1.88	mol/L	[11]

Solubility Profile

Effective solubilization is critical for in vitro and in vivo experimental design. **6-**

Methylnicotinamide exhibits the following solubility characteristics:

- DMSO: Soluble up to 55 mg/mL (approx. 403.97 mM). Sonication is recommended to facilitate dissolution.^[7]
- Water: Soluble up to 3.33 mg/mL (approx. 24.46 mM). Requires ultrasonication and heating to 60°C for complete dissolution.^{[12][13][14]}
- In Vivo Formulation: A common vehicle for in vivo studies is a mixture of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, achieving a solubility of 2 mg/mL (14.69 mM).^[7]

Experimental Protocols

Preparation of Stock Solutions

This protocol outlines the steps for preparing stock solutions of **6-Methylnicotinamide** for experimental use.

Materials:

- **6-Methylnicotinamide** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Deionized water
- Vortex mixer
- Ultrasonic bath
- Heating block or water bath
- Sterile microcentrifuge tubes or vials

Procedure for DMSO Stock Solution (e.g., 50 mg/mL):

- Weigh the desired amount of **6-Methylnicotinamide** powder in a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration.
- Vortex the solution vigorously for 1-2 minutes.
- Place the vial in an ultrasonic bath for 10-15 minutes to ensure complete dissolution.^[12]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -80°C for long-term stability (up to 1 year).^[7]

Procedure for Aqueous Stock Solution (e.g., 3.33 mg/mL):

- Weigh the desired amount of **6-Methylnicotinamide** powder in a sterile vial.
- Add the calculated volume of deionized water.
- Vortex the solution.
- Heat the vial to 60°C using a heating block or water bath while sonicating intermittently until the solid is fully dissolved.^{[13][14]}
- Allow the solution to cool to room temperature before use. Prepare fresh as needed due to lower long-term stability compared to DMSO stocks.

Purity Assessment by Non-Aqueous Acid-Base Titration

This method is suitable for determining the purity of **6-Methylnicotinamide**, which acts as a weak base. The assay purity is often specified to be between 97.5% and 102.5%.^{[1][8]}

Principle: The weakly basic nitrogen atom in the pyridine ring of **6-Methylnicotinamide** is titrated with a strong acid (perchloric acid) in a non-aqueous solvent (glacial acetic acid) to sharpen the endpoint.

Materials:

- **6-Methylnicotinamide** sample

- Glacial acetic acid (anhydrous)
- Perchloric acid (0.1 N in glacial acetic acid), standardized
- Crystal violet indicator solution
- Potentiometer with a suitable electrode system (alternative to indicator)

Procedure:

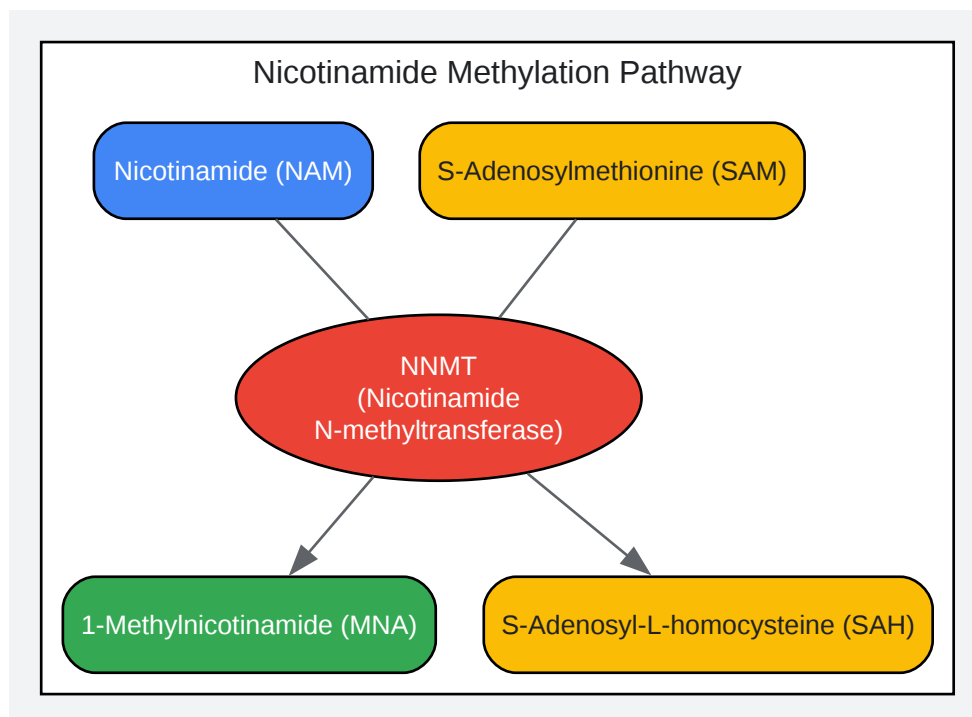
- Accurately weigh approximately 100-150 mg of the **6-Methylnicotinamide** sample and dissolve it in 50 mL of anhydrous glacial acetic acid.
- Add 2-3 drops of crystal violet indicator solution. The solution will appear violet (basic color).
- Titrate the solution with standardized 0.1 N perchloric acid. The titrant should be added slowly from a burette with constant stirring.
- The endpoint is reached when the solution color changes from violet through blue to a stable blue-green (acidic color).
- Record the volume of perchloric acid consumed.
- Perform a blank titration using 50 mL of glacial acetic acid and subtract this volume from the sample titration volume.
- Calculate the purity percentage using the appropriate formula, accounting for the molecular weight of **6-Methylnicotinamide** and the normality of the titrant.

Biological Context: The Nicotinamide Methylation Pathway

6-Methylnicotinamide is a derivative of nicotinamide. To understand its context, it is useful to visualize the primary metabolic pathway for nicotinamide clearance. The enzyme Nicotinamide N-methyltransferase (NNMT) plays a pivotal role by catalyzing the methylation of nicotinamide. This process consumes the universal methyl donor S-adenosylmethionine (SAM) and produces

S-adenosyl-L-homocysteine (SAH) and 1-methylnicotinamide (MNA), a compound structurally related to **6-Methylnicotinamide**.^{[15][16]}

The diagram below illustrates this key enzymatic reaction.



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The enzymatic methylation of Nicotinamide by NNMT.

This pathway is crucial in regulating cellular levels of nicotinamide and NAD⁺, making its components and related derivatives like **6-Methylnicotinamide** important subjects of study in metabolic diseases and aging.^[15]

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